# Structural Conformation & Isolation of Fructose-1-Phosphate Barium Salt

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Fructose-1-phosphate Barium Salt* |
| *CAS No.:* | *34079-63-5* |
| *Cat. No.:* | *B14110910* |

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## Executive Summary

This technical guide details the structural dynamics, isolation methodology, and analytical characterization of Fructose-1-Phosphate (F1P) Barium Salt. While historically utilized for the fractionation of sugar phosphates (the "Tankó-Robison" ester), the barium salt form remains a critical tool in structural biology for stabilizing the phosphate moiety during crystallographic analysis and purification. This guide is designed for biochemists and drug developers targeting Aldolase B in the context of Hereditary Fructose Intolerance (HFI) and metabolic oncology.

## Part 1: Structural Dynamics and Barium Coordination

### The Mutarotation Equilibrium

In aqueous solution, Fructose-1-Phosphate exists as a dynamic equilibrium of tautomers. Unlike Glucose-6-Phosphate, which heavily favors the pyranose form, F1P exhibits a more complex distribution due to the steric bulk of the phosphate group at the C1 position.

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- -D-Fructopyranose (~80%): The thermodynamically dominant form in solution.
- -D-Fructofuranose &

  -D-Fructofuranose (~15-20%): These forms are biologically significant as they more closely resemble the transition state required for Aldolase B cleavage.
- Open-Chain Keto (~0.5%): The reactive species for Schiff-base formation in the active site.

## The Barium "Locking" Mechanism

The introduction of Barium ions (

) alters this landscape. Barium is a "hard" cation with a large ionic radius (1.35 Å), allowing for high coordination numbers (typically 8-10).

In the solid-state lattice of the F1P-Barium salt:

- Phosphate Chelation: The

  ion coordinates strongly with the oxygen atoms of the C1-phosphate group.
- Hydroxyl Bridging: Crucially, the barium ion often forms bridging coordinate bonds with the C2 and C3 hydroxyl groups.
- Conformational Selection: This multidentate chelation tends to stabilize the

  -D-fructofuranose or keto configurations in the precipitate, as these geometries offer the optimal "bite angle" for the large barium ion, effectively "locking" the sugar out of its rapid mutarotation cycle.

> *Technical Insight: This solubility differential is the basis of purification. Barium Fructose-6-Phosphate is moderately soluble in water/ethanol mixtures, whereas Barium Fructose-1-Phosphate is sparingly soluble, allowing for fractional precipitation.*

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# Part 2: Experimental Protocol – Enzymatic Synthesis & Isolation

Objective: Isolate high-purity F1P Barium salt from D-fructose using a self-validating enzymatic workflow.

## Phase A: Enzymatic Phosphorylation

Avoid Hexokinase, which produces Fructose-6-Phosphate. Use Hepatic Ketohexokinase (KHK).

- Reaction Matrix: Prepare a 50 mL buffer solution (50 mM Tris-HCl, pH 7.8).
- Substrate Loading: Add D-Fructose (10 mM) and ATP (12 mM).
- Catalyst: Add Recombinant Human Ketohexokinase (KHK-C isoform, 50 Units).
- Cofactor: Add

  (5 mM). Mg is essential for ATP-enzyme bridging.
- Incubation: Incubate at 37°C for 4 hours. Monitor ATP consumption via HPLC or TLC.

## Phase B: Barium Precipitation (The Purification Step)

- Quenching: Stop reaction by heating to 90°C for 2 mins (denatures KHK). Centrifuge to remove protein debris.
- Barium Addition: To the supernatant, add Barium Acetate (

  ) solution (1.0 M) dropwise until the molar ratio of Ba:Fructose is 1.5:1.
- Ethanol Fractionation:
  - Add absolute ethanol slowly to reach 20% v/v. Note: Impurities like inorganic phosphate (

    ) may precipitate first; remove via filtration.

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- Increase ethanol concentration to 80% v/v. The F1P-Barium salt will precipitate as a fine white microcrystalline powder.

- Collection: Centrifuge at 4,000 x g for 15 mins. Wash pellet 3x with 90% ethanol to remove residual ATP and Barium Acetate.
- Drying: Desiccate under vacuum over

  .

## Phase C: Cation Exchange (For Analysis)

Barium interferes with biological assays. Convert to Sodium/Acid form before use.

- Resin: Dowex 50W-X8 (

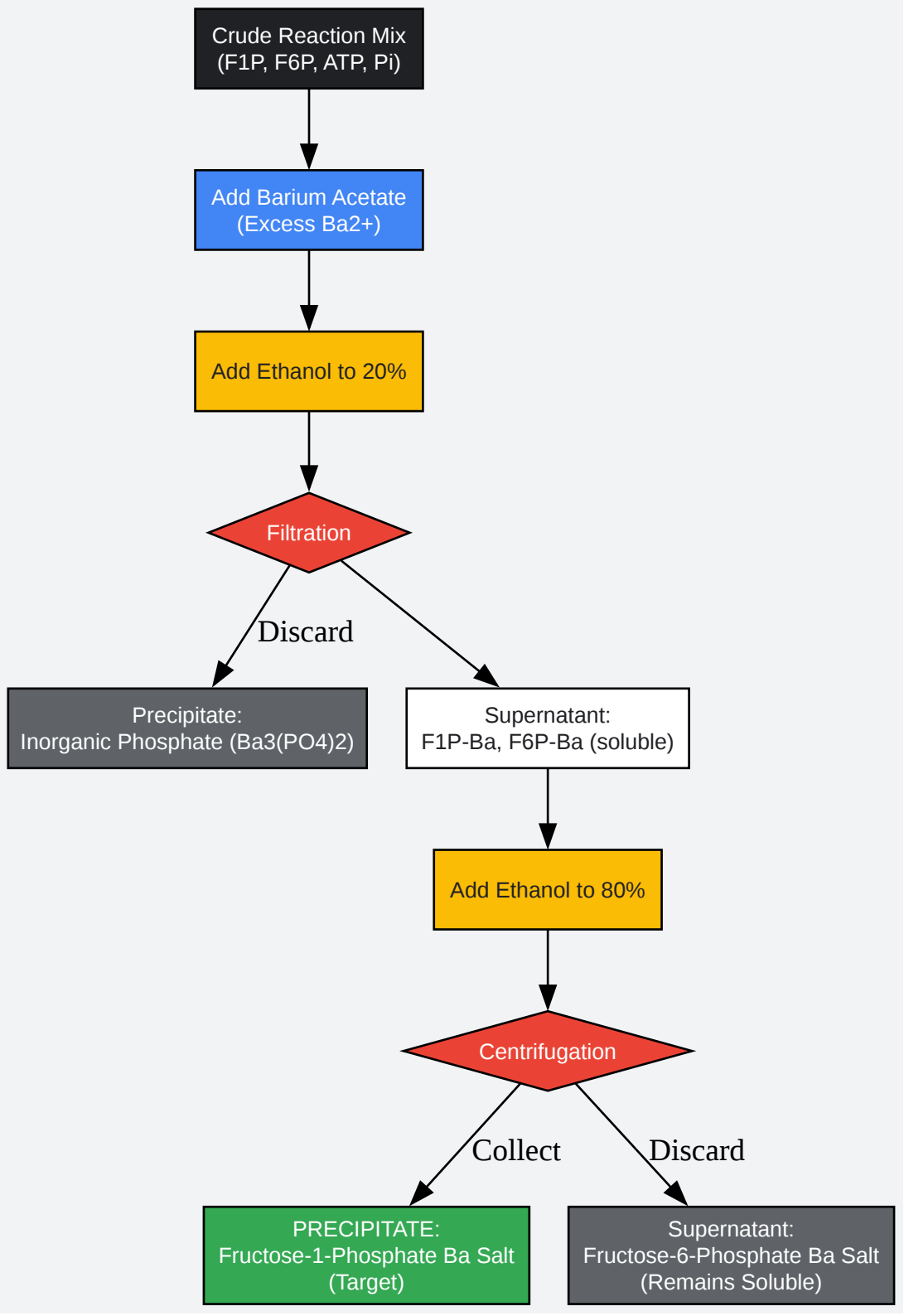
  form).
- Elution: Pass the Barium salt slurry through the column. Collect the acidic eluate (F1P acid).
- Neutralization: Immediately neutralize with NaOH to pH 7.0 to prevent acid-catalyzed hydrolysis of the phosphate ester.

# Part 3: Visualization of Workflows

## Diagram 1: Isolation Logic Flow

This diagram illustrates the critical separation of F1P from F6P and inorganic phosphate based on Barium solubility rules.

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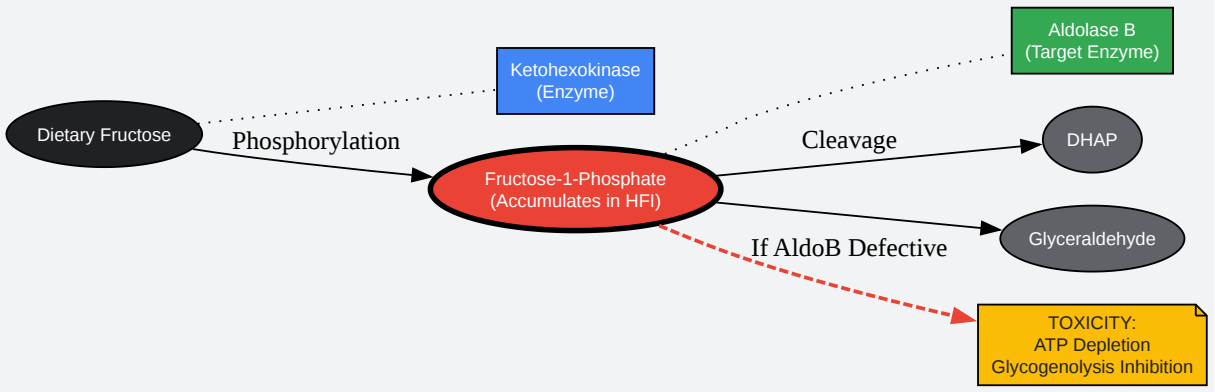

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Caption: Fractional precipitation strategy leveraging the differential solubility of Barium-F1P vs. Barium-F6P in ethanolic solutions.

## Diagram 2: Metabolic Bottleneck (HFI Context)

Visualizing why F1P structural integrity is vital for Aldolase B drug targeting.




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Caption: The critical position of F1P in fructolysis. Structural mimetics of F1P are used to stabilize mutant Aldolase B in HFI research.

# Part 4: Analytical Characterization Data

To validate the synthesis, compare your sample against these established NMR standards. Data is based on the sodium salt form (post-exchange) in

at pH 7.0.

## Table 1: NMR Chemical Shifts (ppm)

Distinguishing the

-pyranose (dominant) from

-furanose forms.

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| Carbon Position | -D-Fructopyranose (Major) | -D-Fructofuranose (Minor) | Structural Note |
|---|---|---|---|
| C1 (Phosphate) | 64.8 (d) | 68.2 (d) | Doublet due to coupling ( ) |
| C2 (Anomeric) | 99.1 | 102.5 | Quaternary carbon; shifts downfield in furanose. |
| C3 | 68.5 | 76.2 | - |
| C4 | 70.6 | 75.5 | - |
| C5 | 70.1 | 81.3 | Ring closure point. |
| C6 | 64.0 | 63.5 | - |

## Table 2: NMR Parameters

The definitive test for monophosphate purity.

| Parameter | Value | Interpretation |
|---|---|---|
| Chemical Shift ( ) | +4.2 to +4.5 ppm | Characteristic of primary alcohol monoesters. |
| Coupling ( ) | Triplet / Multiplet | Indicates coupling to the two protons on C1. |
| Impurity Signal | +0.5 to +1.0 ppm | Indicates hydrolysis to Inorganic Phosphate ( ). |
| Impurity Signal | -5.0 to -10.0 ppm | Indicates residual ATP or Polyphosphates. |

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# References


- Robison, R. (1932). The Significance of Phosphoric Esters in Metabolism. New York University Press.
- Herman, R. H., & Zakim, D. (1968). "Fructose Metabolism: The Fructose Metabolic Pathway". The American Journal of Clinical Nutrition. Link
- Gurtler, F., et al. (2018). "Development of an enzymatic assay for fructose-1-phosphate". Analytical Biochemistry. Link
- PubChem. (2024). "Fructose-1-Phosphate Compound Summary". National Library of Medicine. Link
- Tolan, D. R. (1995). "Molecular Basis of Hereditary Fructose Intolerance: Mutations and Polymorphisms in the Human Aldolase B Gene". Human Mutation.[1] Link


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# Sources


- 1. Research [bu.edu]

- To cite this document: BenchChem. [Structural Conformation & Isolation of Fructose-1-Phosphate Barium Salt]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14110910/docs#structural-conformation-isolation-of-fructose-1-phosphate-barium-salt]

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